

Summary of Key Chemical and Physical Properties

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Compound Focus: 3-Hydroxy Carvedilol-d5

Cat. No.: S12908132

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The table below summarizes the fundamental technical data for **3-Hydroxy Carvedilol-d5**:

| Property | Specification |
|---------------------|--|
| CAS Number | 1329836-56-7 [1] [2] |
| Molecular Formula | C ₂₄ H ₂₁ D ₅ N ₂ O ₅ [1] [2] |
| Molecular Weight | 427.50 g/mol [1] [2] |
| Appearance | Greyish Yellow Solid [3] [2] |
| Storage | Refrigerator (typically 2-8°C) [3] [2] |
| Chemical Name | 4-[2-Hydroxy-3-[[2-(2-methoxyphenoxy)ethyl]amino]propoxy-d5]-9H-carbazol-3-ol [2] |
| Isotopic Enrichment | >95% (as per related labelled compound data) [4] |
| Purity | >95% (HPLC, as per related labelled compound data) [4] |
| Solubility | Chloroform, DMSO, Methanol [3] |

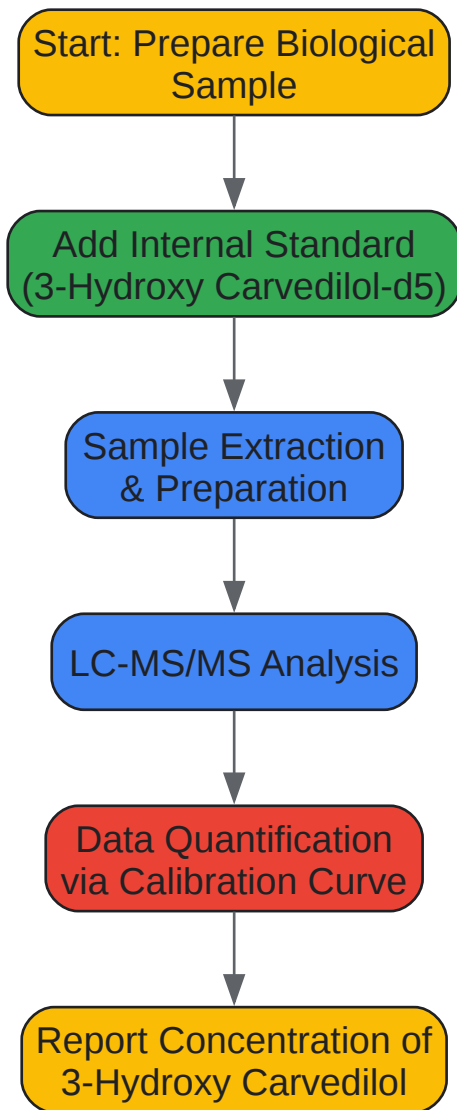
Primary Research Applications and Protocols

This compound is not used as a therapeutic agent but is critical in laboratory settings for ensuring analytical accuracy.

Application 1: Internal Standard for Quantitative Bioanalysis

- **Purpose:** To enable highly accurate and reliable measurement of the non-labeled metabolite, 3-Hydroxy Carvedilol, in complex biological samples like plasma, serum, or urine [1]. The deuterated standard corrects for losses during sample preparation and variations in instrument response.
- **Experimental Protocol:**
 - **Sample Preparation:** A known, fixed amount of **3-Hydroxy Carvedilol-d5** is added to all calibration standards, quality control samples, and unknown biological samples at the very beginning of the processing workflow.
 - **Extraction:** Samples undergo protein precipitation or solid-phase extraction.
 - **Instrumental Analysis:** The extracted samples are analyzed by **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)**.
 - **Quantitation:** The concentration of the native 3-Hydroxy Carvedilol in unknown samples is determined by comparing the ratio of its peak area to the peak area of the **3-Hydroxy Carvedilol-d5** internal standard against a pre-established calibration curve.

The following diagram illustrates this quantitative analysis workflow:



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Application 2: Metabolic Tracer Studies

- **Purpose:** To track and study the absorption, distribution, metabolism, and excretion (ADME) of Carvedilol in preclinical research [1]. The deuterium atoms serve as a distinct "label" that can be tracked by mass spectrometry.

Handling and Safety Information

- **Intended Use: For research use only.** It is not intended for human or veterinary diagnostic or therapeutic use [1] [4].
- **Regulatory Status:** This product may be a controlled substance and not available for sale in all territories [1].
- **Safe Handling:** Standard personal protective equipment should be worn, and all handling should be performed by trained personnel in a appropriately controlled laboratory environment.

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References

1. 3-Hydroxy carvedilol-d5 | Stable Isotope [medchemexpress.com]
2. 1329836-56-7, Chemical Name : 3-Hydroxy Carvedilol-d5 [pharmaffiliates.com]
3. 3-Hydroxy Carvedilol-d5 [chemicalbook.com]
4. SI030041: 4'-Hydroxy Phenyl Carvedilol-d5 | 1261395-96-3 [sussex-research.com]

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